

ML-9 free base stock solution preparation and storage

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Compound of Interest

Compound Name: ML-9 free base

Cat. No.: B1676664

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Application Notes and Protocols for ML-9 Free Base

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML-9 is a selective and cell-permeable inhibitor of myosin light chain kinase (MLCK).[1][2][3] By inhibiting MLCK, ML-9 prevents the phosphorylation of myosin light chains, which is a critical step in the process of smooth muscle contraction and is implicated in various cellular functions such as cell migration, adhesion, and epithelial barrier formation.[1][2][3] ML-9 has also been shown to inhibit other kinases, such as protein kinase A (PKA) and protein kinase C (PKC), although at higher concentrations.[3] These characteristics make ML-9 a valuable tool for investigating the physiological roles of MLCK and for screening potential therapeutic agents targeting MLCK-related pathways.

This document provides detailed guidelines for the preparation and storage of **ML-9 free base** stock solutions, as well as a general protocol for its application in cell-based assays.

Data Presentation

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₅ H ₁₇ ClN ₂ O ₂ S
Molecular Weight	324.83 g/mol
CAS Number	110448-31-2

Solubility Data

While specific quantitative solubility data for **ML-9 free base** is not readily available in the literature, the hydrochloride salt is soluble in DMSO up to 25 mM. The free base form may have different solubility characteristics. It is recommended to empirically determine the maximum solubility in the solvent of choice. As a starting point, solubility in DMSO is generally higher than in ethanol for similar compounds.

Solvent	Recommended Starting Concentration	Notes
Dimethyl Sulfoxide (DMSO)	10-25 mM	A versatile solvent for many organic compounds. [4] [5]
Ethanol	Lower than DMSO	May be used as an alternative solvent, but solubility is likely to be lower. [4] [6]

Storage and Stability

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	Up to 3 years
Stock Solution in Solvent	-80°C	Up to 1 year
-20°C	Up to 1 month (in tightly sealed aliquots)	

Experimental Protocols

Preparation of a 10 mM ML-9 Free Base Stock Solution in DMSO

Materials:

- **ML-9 free base** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibrate:** Allow the vial of **ML-9 free base** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- **Weigh:** Accurately weigh out the desired amount of **ML-9 free base** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.248 mg of ML-9 (Molecular Weight = 324.83 g/mol).
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mix:** Vortex the solution thoroughly until the **ML-9 free base** is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid in dissolution if necessary.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.
- **Store:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).

General Protocol for Treating Cultured Cells with ML-9

Materials:

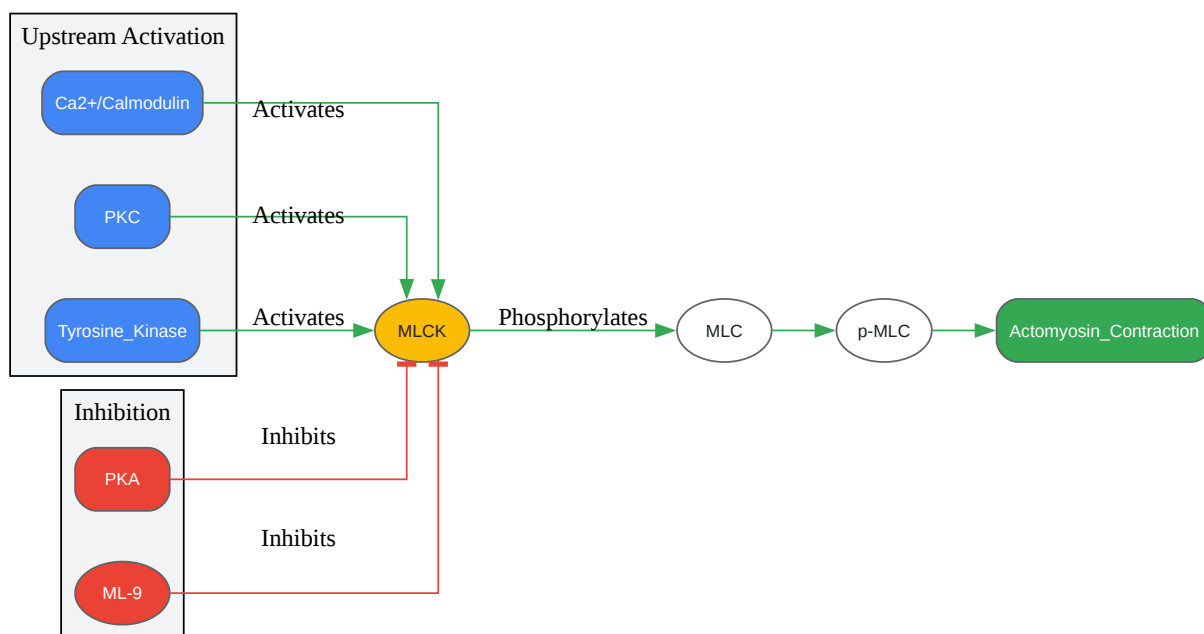
- Cultured cells of interest
- Complete cell culture medium
- **ML-9 free base** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Multi-well cell culture plates

Procedure:

- **Cell Seeding:** Seed the cells in a multi-well plate at a density that will allow them to reach the desired confluency at the time of treatment. Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂).
- **Prepare Working Solutions:** On the day of the experiment, thaw an aliquot of the ML-9 stock solution. Prepare serial dilutions of the ML-9 stock solution in complete cell culture medium to achieve the desired final concentrations. A typical final concentration range for ML-9 is 10-100 µM. It is crucial to include a vehicle control (medium with the same concentration of DMSO as the highest ML-9 concentration used) to account for any solvent effects.
- **Cell Treatment:** Remove the existing medium from the cells and wash once with sterile PBS. Add the prepared medium containing the different concentrations of ML-9 (and the vehicle control) to the respective wells.
- **Incubation:** Incubate the cells for the desired period (e.g., 30 minutes to 24 hours), depending on the specific experimental design.
- **Downstream Analysis:** Following incubation, the cells can be harvested and processed for various downstream analyses, such as Western blotting for phosphorylated myosin light chain, immunofluorescence staining, or cell viability assays.

Visualizations

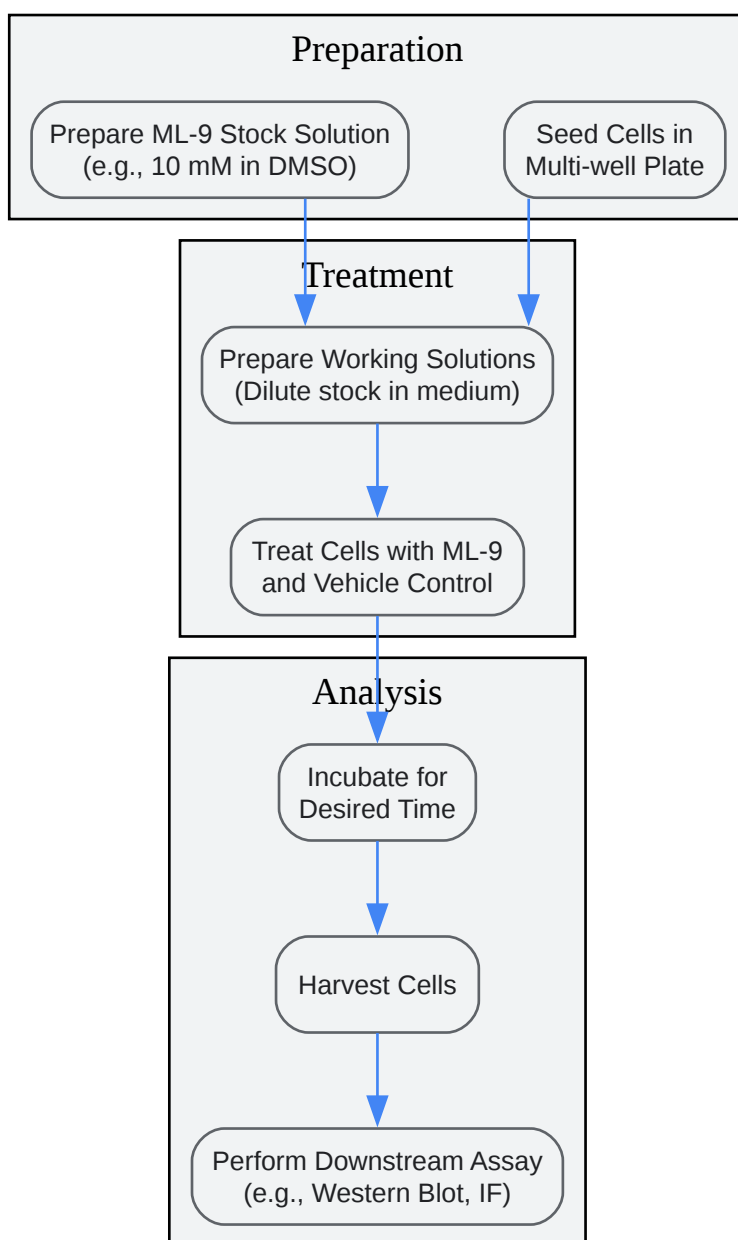
Signaling Pathway of MLCK Inhibition by ML-9



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Caption: Inhibition of Myosin Light Chain Kinase (MLCK) by ML-9.

Experimental Workflow for ML-9 Application



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